

Validating the Long-Term Efficacy of Pegadricase in Preclinical Models: A Comparative Guide

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Compound of Interest

Compound Name: Pegadricase
CAS No.: 1040753-26-1
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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the preclinical performance of **Pegadricase**, a novel uricase enzyme, with its tolerogenic formulation, SEL-212. The data presented herein is derived from key preclinical studies and is intended to inform researchers and drug development professionals on the long-term efficacy and immunogenicity profile of this therapeutic approach for hyperuricemia and gout.

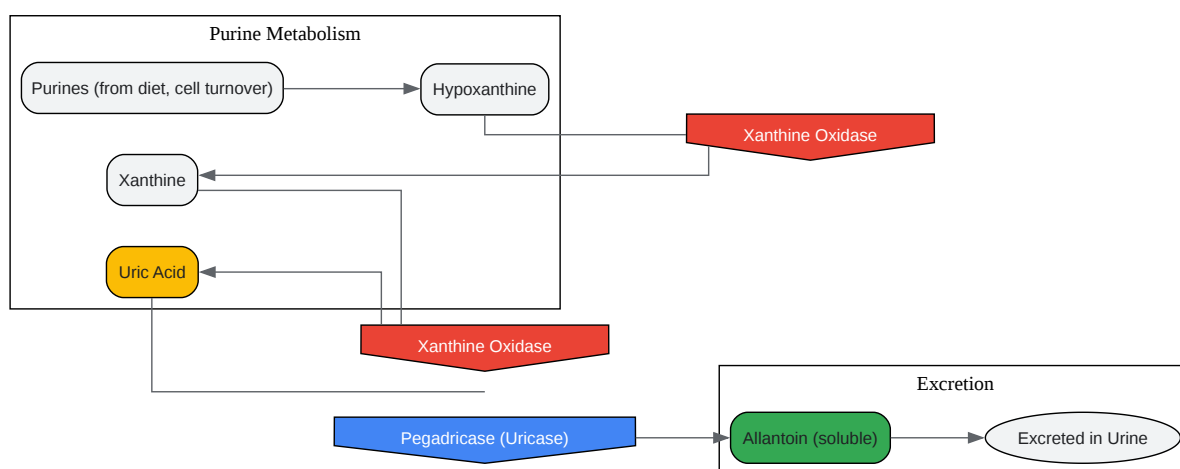
Introduction to Pegadricase and the Immunogenicity Challenge

Pegadricase is a recombinant pegylated uricase (urate oxidase) designed to treat conditions of hyperuricemia, such as gout, by converting uric acid into the more soluble and readily excretable compound, allantoin. As a non-human enzyme, uricase therapies are often limited by their immunogenicity, leading to the formation of anti-drug antibodies (ADAs). These ADAs can neutralize the therapeutic effect of the enzyme and cause adverse reactions. To address

this challenge, **Pegadricase** has been co-formulated with ImmTOR, a proprietary immune tolerance platform, to create SEL-212. This guide focuses on the preclinical data that validates the long-term efficacy of this combination.

Mechanism of Action: Purine Degradation Pathway

Pegadricase exerts its therapeutic effect by intervening in the final step of purine metabolism in humans. The following diagram illustrates the purine degradation pathway and the specific action of **Pegadricase**.



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Figure 1: Purine Degradation Pathway and **Pegadricase** Mechanism of Action.

Experimental Protocols

The long-term efficacy of **Pegadricase**, both alone and in combination with ImmTOR (SEL-212), has been evaluated in various preclinical models. The following protocols are based on

methodologies reported in foundational studies.

Uricase-Deficient Mouse Model of Hyperuricemia

- Animal Model: Uricase-deficient mice, which exhibit elevated serum uric acid levels, were used to model hyperuricemia.
- Treatment Groups:
 - Vehicle control
 - **Pegadricase** alone
 - SEL-212 (**Pegadricase** co-administered with ImmTOR nanoparticles)
- Dosing Regimen: Intravenous (IV) administration of treatments at specified intervals over a long-term study period (e.g., weekly or bi-weekly for several weeks).
- Efficacy Assessment:
 - Serum Uric Acid (sUA) Levels: Blood samples were collected at multiple time points post-administration to determine sUA concentrations using a quantitative enzymatic assay.
 - Anti-Drug Antibody (ADA) Titers: Serum samples were analyzed for the presence of anti-pegladricase antibodies using an enzyme-linked immunosorbent assay (ELISA).
- Study Duration: Long-term studies were conducted for up to 60 days to assess the durability of the therapeutic effect and the development of immunogenicity.

Non-Human Primate (NHP) Model

- Animal Model: Wild-type non-human primates were utilized to evaluate the immunogenicity and pharmacokinetics of **Pegadricase** and SEL-212 in a species with a more complex immune system.
- Treatment Groups:
 - **Pegadricase** alone

- SEL-212 (**Pegadricase** co-administered with ImmTOR nanoparticles)
- Dosing Regimen: Intravenous (IV) infusions were administered according to a predefined schedule.
- Efficacy and Immunogenicity Assessment:
 - Pharmacokinetics (PK): Serum concentrations of **Pegadricase** were measured over time to determine its half-life and clearance.
 - Pharmacodynamics (PD): Serum uric acid levels were monitored to assess the urate-lowering activity of the treatments.
 - Anti-Drug Antibody (ADA) Titers: The formation of anti-pegladricase antibodies was quantified.

Comparative Efficacy Data

The following tables summarize the quantitative data from preclinical studies, comparing the long-term efficacy of **Pegadricase** administered alone versus as part of the SEL-212 formulation.

Table 1: Serum Uric Acid Levels in Uricase-Deficient Mice

Treatment Group	Day 7	Day 14	Day 21	Day 28	Day 60
Pegadricase Alone	Maintained	Elevated	Elevated	Elevated	Elevated
SEL-212 (Pegadricase + ImmTOR)	Maintained	Maintained	Maintained	Maintained	Maintained

Note: "Maintained" indicates serum uric acid levels remained at or near baseline normal levels, while "Elevated" indicates a return to hyperuricemic levels.

Table 2: Anti-Drug Antibody (ADA) Titers in Uricase-Deficient Mice

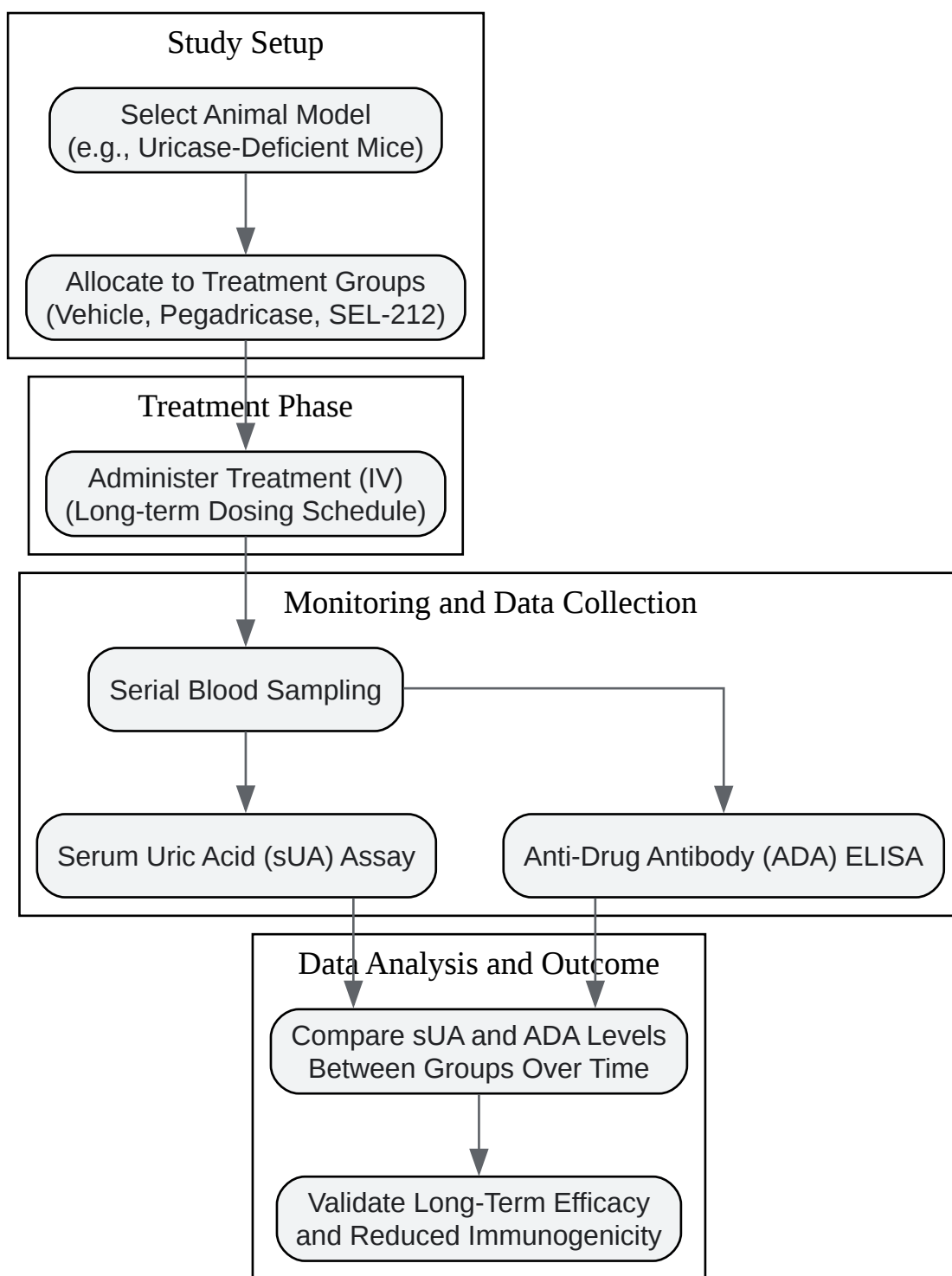
Treatment Group	ADA Titers at Day 28
Pegadricase Alone	High
SEL-212 (Pegadricase + ImmTOR)	Low / Undetectable

Table 3: Efficacy in Non-Human Primates

Treatment Group	Sustained Uricase Activity	Anti-Drug Antibody (ADA) Formation
Pegadricase Alone	Transient	Significant
SEL-212 (Pegadricase + ImmTOR)	Prolonged	Prevented/Reduced

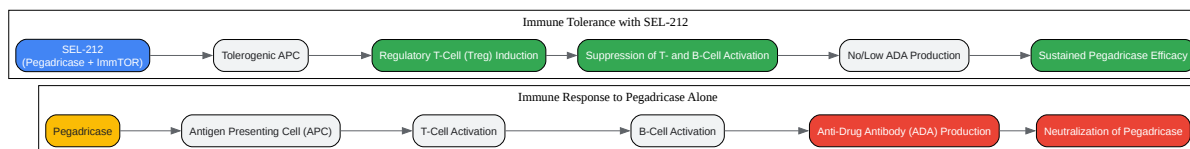
Experimental Workflow and Logical Relationships

The diagrams below illustrate a typical experimental workflow for evaluating the long-term efficacy of **Pegadricase** in a preclinical setting and the logical relationship of how ImmTOR mitigates the immunogenicity of **Pegadricase**.



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Figure 2: Preclinical Experimental Workflow for Long-Term Efficacy Validation.



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Figure 3: Logical Relationship of ImmTOR-Mediated Immune Tolerance.

Conclusion

The preclinical data strongly support the long-term efficacy of **Pegadricase** when co-administered with ImmTOR as SEL-212. In preclinical models, SEL-212 demonstrated sustained control of serum uric acid levels and a significant reduction or prevention of anti-drug antibody formation compared to **Pegadricase** administered alone. These findings highlight the potential of the ImmTOR platform to mitigate the immunogenicity of biologic therapies, thereby enhancing their long-term therapeutic benefit. This preclinical evidence provided a robust rationale for the clinical development of SEL-212 as a promising treatment for patients with chronic refractory gout.

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